

sarolaner afoxolaner fluralaner comparative in vitro potency

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Compound Focus: Sarolaner

CAS No.: 1398609-39-6

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Comparative In Vitro Potency at a Glance

The table below summarizes key in vitro potency parameters for **sarolaner**, afoxolaner, and fluralaner, based on data from the search results.

Compound	Target Parasite	In Vitro Potency (LC value)	Experimental Context & Notes
Sarolaner [1]	Cat flea (<i>Ctenocephalides felis</i>)	LC₈₀: 0.3 µg/mL	Blood feeding assay; superior potency vs. afoxolaner & fluralaner [1].
	Soft tick (<i>Ornithodoros turicata</i>)	LC₁₀₀: 0.003 µg/mL	In vitro ingestion assay; superior potency vs. afoxolaner & fluralaner [1].
Fluralaner [2]	Mite (<i>Sarcoptes scabiei</i>)	LC₅₀ (1h): 14.61 mg/mL	Direct exposure assay in petri dishes; mites from experimentally infested pigs [2].
Afoxolaner	<i>In vitro</i> data not available in search results		

Detailed Experimental Protocols

The methodologies from the key experiments cited are detailed below.

- **In Vitro Assays for Sarolaner (from [1])**

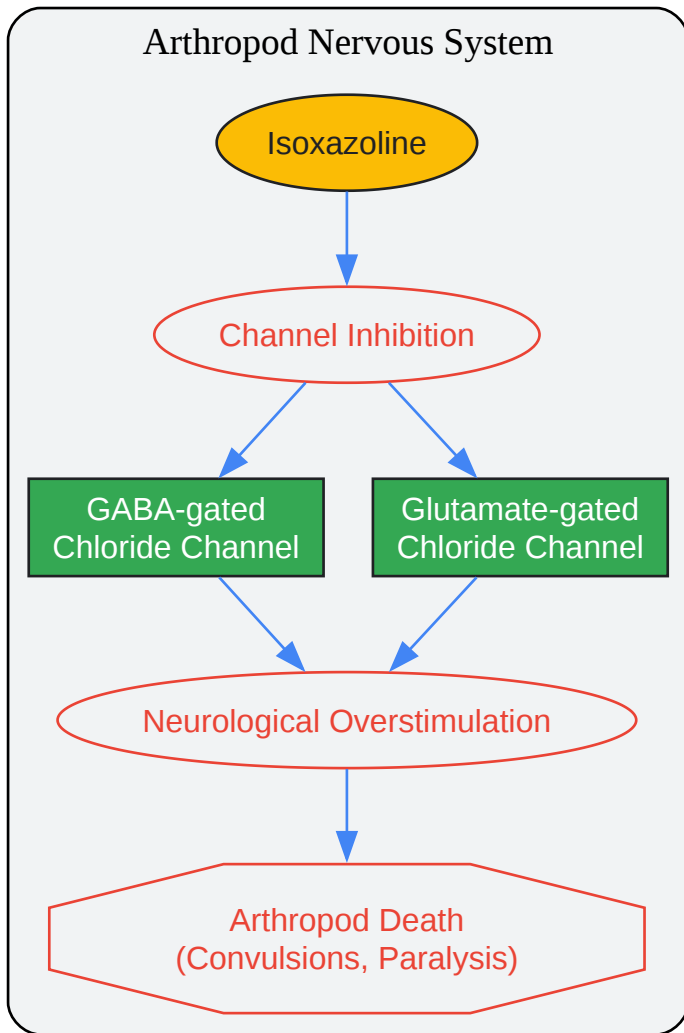
- **Flea Assay:** Initial whole organism screening was conducted **in vitro** using a **blood feeding assay** against the cat flea, *Ctenocephalides felis*. This method assesses the compound's ability to kill parasites when ingested through a blood meal [1].
- **Tick Assay:** Compounds effective against fleas were subsequently tested in an **in vitro ingestion assay** against the soft tick, *Ornithodoros turicata* [1].
- **Comparative Potency:** A head-to-head **in vitro assay** with afoxolaner and fluralaner was conducted, in which **sarolaner** demonstrated superior flea and tick potency [1].

- **In Vitro Assay for Fluralaner against Mites (from [2])**

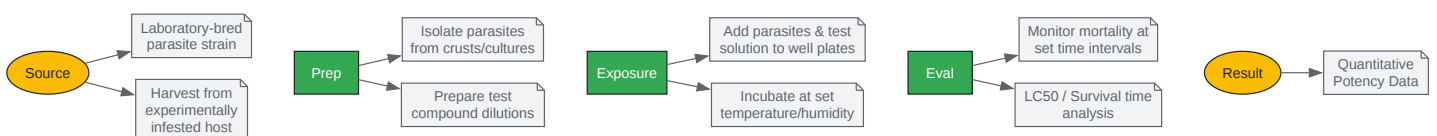
- **Parasite Source:** *Sarcoptes scabiei* mites were sourced from skin crusts collected from experimentally infested pigs.
- **Assay Procedure:** In vitro drug sensitivity assays were conducted using six-well cell culture plates. Test solutions (e.g., fluralaner diluted in mineral oil) were added to the wells.
- **Exposure and Evaluation:** Adult female mites were added to each well. Mite mortality was defined as a lack of movement when stimulated with a probe and recorded at multiple time points post-exposure (15 min, 30 min, 1 h, etc.) to determine lethal concentrations (LC₅₀) and survival times [2].

Mechanism of Action and Experimental Workflow

The following diagrams, created using Graphviz's DOT language, illustrate the shared mechanism of action of isoxazoline compounds and the general workflow for the in vitro assays described.



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Key Insights and Data Gaps

- **Sarolaner's In Vitro Profile:** The available data from its discovery phase indicates that **sarolaner** has high in vitro potency against both fleas and ticks, reportedly superior to afoxolaner and fluralaner in head-to-head assays [1].
- **Fluralaner's Broad Spectrum:** While direct comparative in vitro data against fleas and ticks was not found in the results, one study confirms the potent in vitro acaricidal activity of fluralaner against *Sarcoptes scabiei* mites [2].
- **Critical Data Gap:** The search results **lacked direct, head-to-head in vitro potency data (like IC₅₀ or LC₅₀ values) for all three compounds against the same parasite species under identical laboratory conditions.** The comparison of **sarolaner's** LC values with fluralaner's LC₅₀ against mites is not equivalent, as the values (LC₈₀/LC₁₀₀ vs. LC₅₀), target organisms (fleas/ticks vs. mites), and experimental setups differ significantly [1] [2].

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References

1. Discovery of sarolaner: A novel, orally administered, broad ... [pubmed.ncbi.nlm.nih.gov]
2. Assessment of the in vitro acaricidal activity of Bravecto ... [parasitesandvectors.biomedcentral.com]

To cite this document: Smolecule. [sarolaner afoxolaner fluralaner comparative in vitro potency]. Smolecule, [2026]. [Online PDF]. Available at:

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